

Technical Guide on the Safe Handling of Boc-D-His(Trt)-OH

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Boc-D-His(Trt)-OH

Cat. No.: B1373783

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety protocols and handling procedures for N α -Boc-N τ -trityl-D-histidine (**Boc-D-His(Trt)-OH**), a key reagent in peptide synthesis.

Adherence to these guidelines is critical to ensure personnel safety and maintain experimental integrity.

Product Identification and Physicochemical Properties

Boc-D-His(Trt)-OH is a derivative of the amino acid D-histidine, where the alpha-amino group is protected by a tert-butyloxycarbonyl (Boc) group and the imidazole side chain is protected by a trityl (Trt) group. These protecting groups are instrumental in preventing unwanted side reactions during peptide synthesis.^[1]

Table 1: Physicochemical and Identification Data

Property	Value	Reference(s)
Chemical Name	(2R)-2-[(tert-butoxycarbonyl)amino]-3-(1-trityl-1H-imidazol-4-yl)propanoic acid	[2]
Synonyms	N α -Boc-Nt-trityl-D-histidine, (R)-2-((tert-butoxycarbonyl)amino)-3-(1-trityl-1H-imidazol-4-yl)propanoic acid	[2][3]
CAS Number	393568-74-6	[2]
Molecular Formula	C ₃₀ H ₃₁ N ₃ O ₄	
Molecular Weight	497.59 g/mol	
Appearance	White to off-white solid/powder	
Melting Point	~130 °C (decomposition)	
Storage Temperature	2°C to 8°C	

Hazard Identification and Classification

Boc-D-His(Trt)-OH is classified as a hazardous substance under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. The primary routes of exposure are inhalation of dust, skin contact, and eye contact. While no specific toxicological studies like LD50 are available, the compound is considered potentially harmful.

Table 2: GHS Hazard and Precautionary Statements

Classification	Code	Statement	Reference(s)
Hazard Statements	H302	Harmful if swallowed.	
	H315	Causes skin irritation.	
	H319	Causes serious eye irritation.	
	H335	May cause respiratory irritation.	
Precautionary Statements	P261	Avoid breathing dust.	
	P280	Wear protective gloves/protective clothing/eye protection/face protection.	
	P301+P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.	
	P302+P352	IF ON SKIN: Wash with plenty of soap and water.	
	P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	

Experimental Protocols: Safe Handling and Use

The following protocols are based on standard laboratory safety practices and information derived from Safety Data Sheets (SDS).

Engineering Controls and Personal Protective Equipment (PPE)

Engineering Controls:

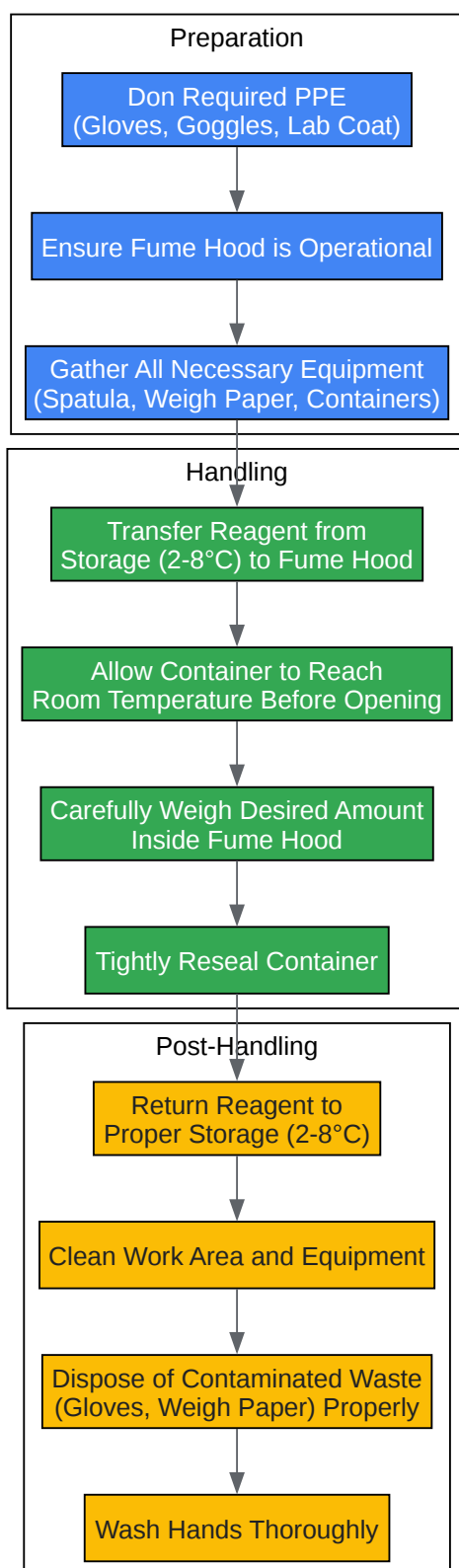
- Work should be conducted in a well-ventilated area.
- Use a chemical fume hood or other local exhaust ventilation when weighing or transferring the powder to minimize dust inhalation.
- An eyewash station and safety shower must be readily accessible.

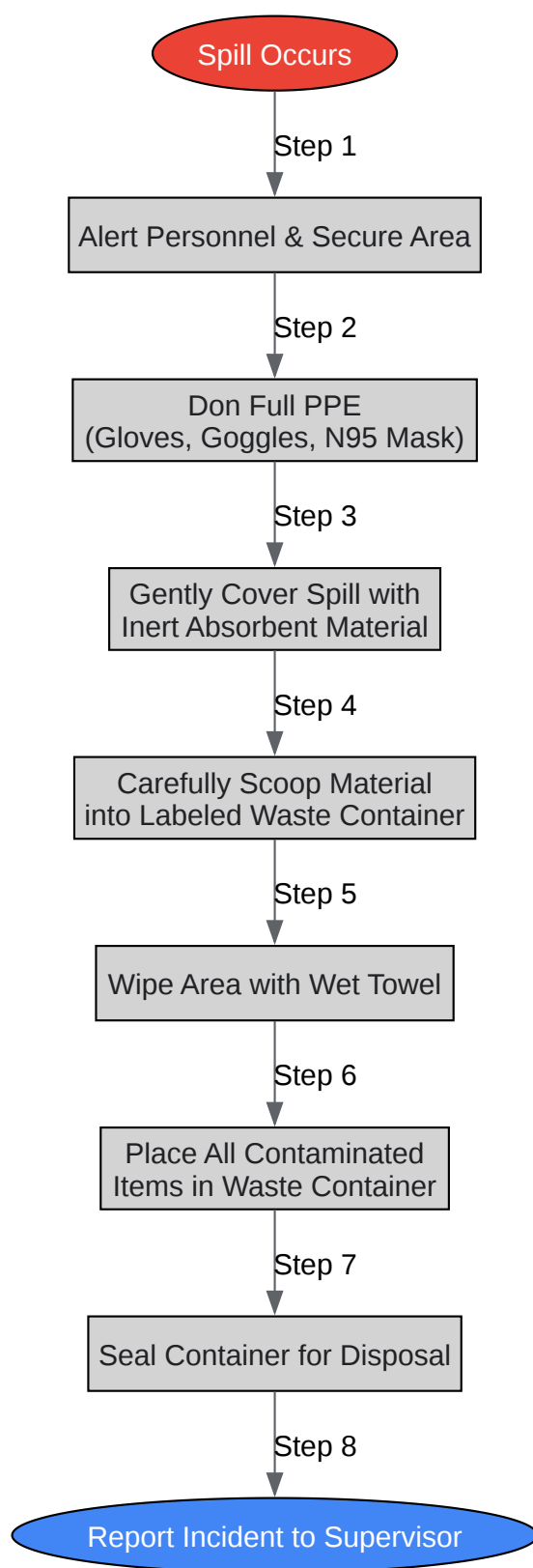
Personal Protective Equipment (PPE): The minimum required PPE when handling **Boc-D-His(Trt)-OH** includes:

- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Hand Protection: Chemically resistant gloves (e.g., nitrile). Inspect gloves for tears or holes before use.
- Respiratory Protection: For operations that may generate significant dust, a NIOSH-approved N95 dust mask or a respirator is recommended.
- Skin and Body Protection: A laboratory coat should be worn at all times.

General Handling Protocol

This workflow outlines the standard procedure for safely handling **Boc-D-His(Trt)-OH** powder in a laboratory setting.





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